

11-trans Leukotriene D4 solubility in different solvents

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Compound of Interest

Compound Name: *11-trans Leukotriene D4*

Cat. No.: *B162691*

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Technical Support Center: 11-trans Leukotriene D4

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **11-trans Leukotriene D4** (11-trans LTD4) in experimental settings. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the successful application of this compound.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: My 11-trans LTD4 solution has been stored for a week at 0°C. Can I still use it?

A1: It is not recommended. Leukotrienes, including LTD4 and its isomers, are prone to degradation and isomerization in solution, especially aqueous solutions.^[1] Solutions of LTD4 left at 0°C for a week can accumulate about 10% of the 11-trans isomer, and similar stability issues can be expected for solutions of 11-trans LTD4 itself.^[1] For optimal results, it is best to prepare fresh solutions daily.^{[1][2]}

Q2: I'm observing lower than expected potency in my bioassay.

A2: There are several potential reasons for this:

- Isomerization: 11-trans LTD4 is an isomer of LTD4 and inherently possesses about 10-25% of the biological potency of LTD4 for contracting guinea pig ileum and trachea.[3][4] Ensure that your experimental expectations are aligned with this potency.
- Improper Storage: The compound's stability is maintained for at least one year when stored correctly at -20°C or -80°C in its supplied format (typically a solution in ethanol).[3] Improper storage can lead to degradation.
- Solution Instability: Aqueous solutions of leukotrienes are not stable for long periods. It is recommended to use freshly prepared aqueous solutions and not to store them for more than one day.[1][2]
- Solvent Effects: Ensure that the residual amount of the organic solvent used for the stock solution is insignificant in your final assay concentration, as organic solvents can have physiological effects at low concentrations.[1][2]

Q3: The compound won't dissolve in my aqueous buffer.

A3: 11-trans LTD4 has very low solubility in aqueous buffers like PBS (pH 7.2).[3] To prepare an aqueous solution, the recommended method is to first dissolve the compound in an organic solvent like DMSO or ethanol, and then make further dilutions into your aqueous buffer.[1][2] If an organic solvent-free solution is required, the original solvent (e.g., ethanol) should be evaporated under a gentle stream of nitrogen before dissolving the neat oil in the buffer of choice.[1][2] Be aware that the maximum solubility in PBS (pH 7.2) is approximately 0.1 mg/mL.[3]

Q4: What precautions should I take when handling 11-trans LTD4?

A4: Leukotrienes are sensitive to light and oxygen.[5] All handling, including transfers and dilutions, should be performed in indirect light and under an inert atmosphere (e.g., argon or nitrogen) whenever possible.[5] Avoid repeated exposure to air. Keep the compound away from sources of ignition and protect against electrostatic discharge.[6]

Solubility Data

The solubility of **11-trans Leukotriene D4** in various solvents is summarized in the table below. It is crucial to note that after preparing a stock solution in an organic solvent, further dilutions

into aqueous buffers should be made just before the experiment.

Solvent	Concentration
Dimethylformamide (DMF)	~50 mg/mL
Dimethyl sulfoxide (DMSO)	~50 mg/mL
Ethanol	~50 mg/mL
PBS (pH 7.2)	~0.1 mg/mL

Data sourced from Cayman Chemical product information.[\[3\]](#)

Experimental Protocols

Protocol for Preparing a Stock Solution

11-trans LTD4 is typically supplied as a solution in ethanol. If this is your desired stock solvent, you can proceed with direct dilutions. To change the solvent:

- Under a fume hood, gently evaporate the ethanol from the vial using a slow, steady stream of inert gas (e.g., nitrogen or argon).
- Once the ethanol is completely evaporated, a neat oil will remain.
- Immediately add your solvent of choice (e.g., DMSO or DMF, purged with an inert gas).
- Vortex briefly to ensure the compound is fully dissolved.
- Store the stock solution tightly sealed at -20°C or -80°C.

Protocol for Preparing an Aqueous Working Solution

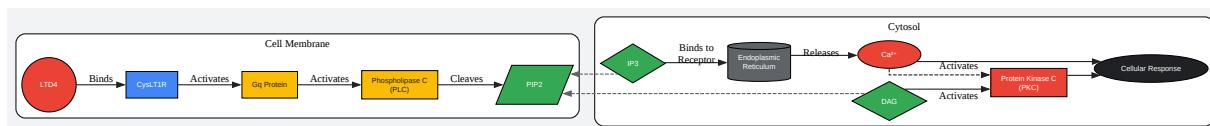
- Begin with your high-concentration stock solution of 11-trans LTD4 in an organic solvent like DMSO or ethanol.
- Just prior to your experiment, perform serial dilutions of the stock solution into your desired aqueous buffer (e.g., PBS, isotonic saline).

- When diluting, ensure rapid mixing to prevent precipitation.
- Crucially, ensure that your buffers are free of oxygen, transition metal ions, and any redox-active compounds to minimize degradation.[1][2]
- Do not store the final aqueous solution for more than one day.[1][2]

Visualizations

Leukotriene D4 Signaling Pathway

Leukotriene D4 (LTD4) primarily signals through the Cysteinyl Leukotriene Receptor 1 (CysLT1R), a G-protein coupled receptor. The activation of this receptor initiates a cascade involving the Gq alpha subunit, leading to the activation of Phospholipase C (PLC). PLC then cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca^{2+}), and DAG activates Protein Kinase C (PKC), culminating in various cellular responses.[6][7][8][9][10]

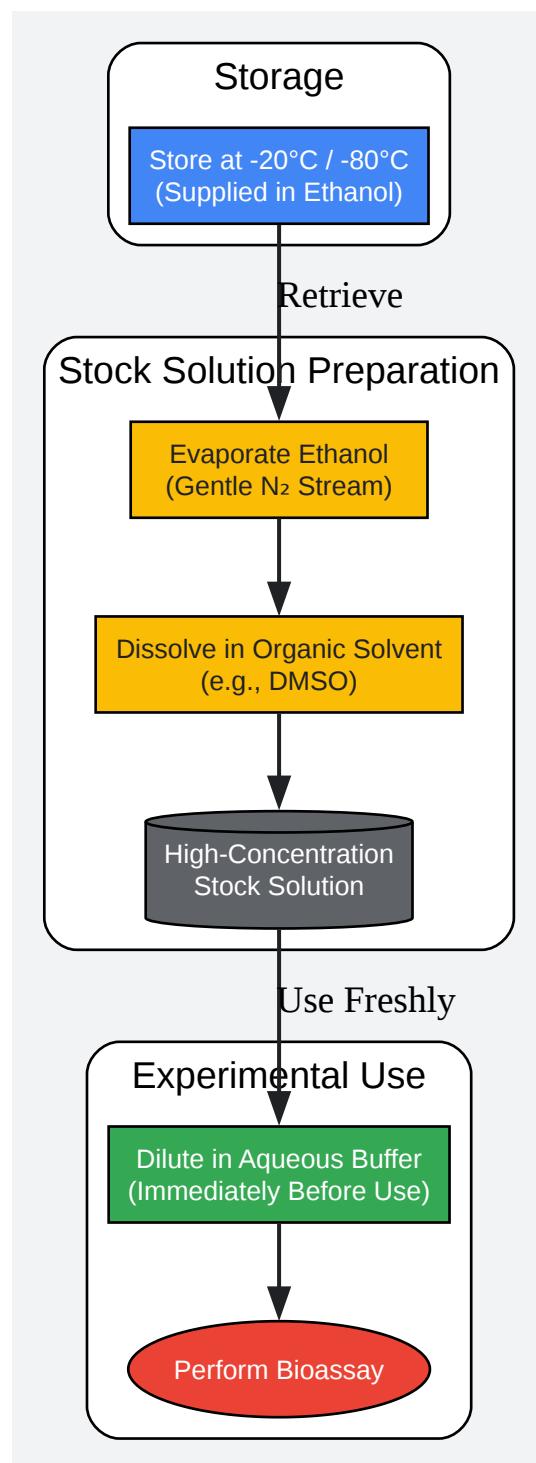


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Caption: LTD4 signaling via the CysLT1R-Gq-PLC pathway.

Experimental Workflow for Handling 11-trans LTD4

This diagram outlines the recommended workflow for preparing 11-trans LTD4 solutions for use in biological experiments, emphasizing the critical steps for maintaining compound integrity.



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Caption: Recommended workflow for 11-trans LTD4 solution preparation.

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